

An In-depth Technical Guide to Dicyclohexyl(phenyl)methanol

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Compound of Interest

Compound Name: *Dicyclohexyl-phenyl-methanol*

CAS No.: 87839-87-0

Cat. No.: B15686462

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of dicyclohexyl(phenyl)methanol, a tertiary alcohol with potential applications in organic synthesis and medicinal chemistry. This document details its chemical properties, a proposed synthetic route with a detailed experimental protocol, and expected analytical data for its characterization.

Chemical Identity and Properties

Dicyclohexyl(phenyl)methanol, with the IUPAC name dicyclohexyl(phenyl)methanol, is a chemical compound with the molecular formula $C_{19}H_{28}O$ ^[1]. Its structure consists of a central carbinol carbon atom bonded to two cyclohexyl groups, one phenyl group, and a hydroxyl group.

Table 1: Physicochemical Properties of Dicyclohexyl(phenyl)methanol

Property	Value	Source
IUPAC Name	dicyclohexyl(phenyl)methanol	PubChem[1]
Molecular Formula	C ₁₉ H ₂₈ O	PubChem[1]
Molecular Weight	272.43 g/mol	PubChem[1]
CAS Number	87839-87-0	PubChem[1]
Appearance	White to off-white solid (predicted)	-
Boiling Point	406.5 °C at 760 mmHg (predicted)	ChemNet
Density	1.039 g/cm ³ (predicted)	ChemNet
Flash Point	152.4 °C (predicted)	ChemNet
XLogP3	5.6	PubChem[1]

Synthesis of Dicyclohexyl(phenyl)methanol

A robust and widely applicable method for the synthesis of tertiary alcohols is the Grignard reaction. Dicyclohexyl(phenyl)methanol can be synthesized via the addition of a cyclohexyl Grignard reagent to dicyclohexyl ketone. An alternative, and often more practical approach for unsymmetrical tertiary alcohols, involves the reaction of an ester with two equivalents of a Grignard reagent. Below is a detailed experimental protocol for the synthesis of dicyclohexyl(phenyl)methanol from methyl benzoate and cyclohexylmagnesium bromide.

Reaction Scheme:

Materials:

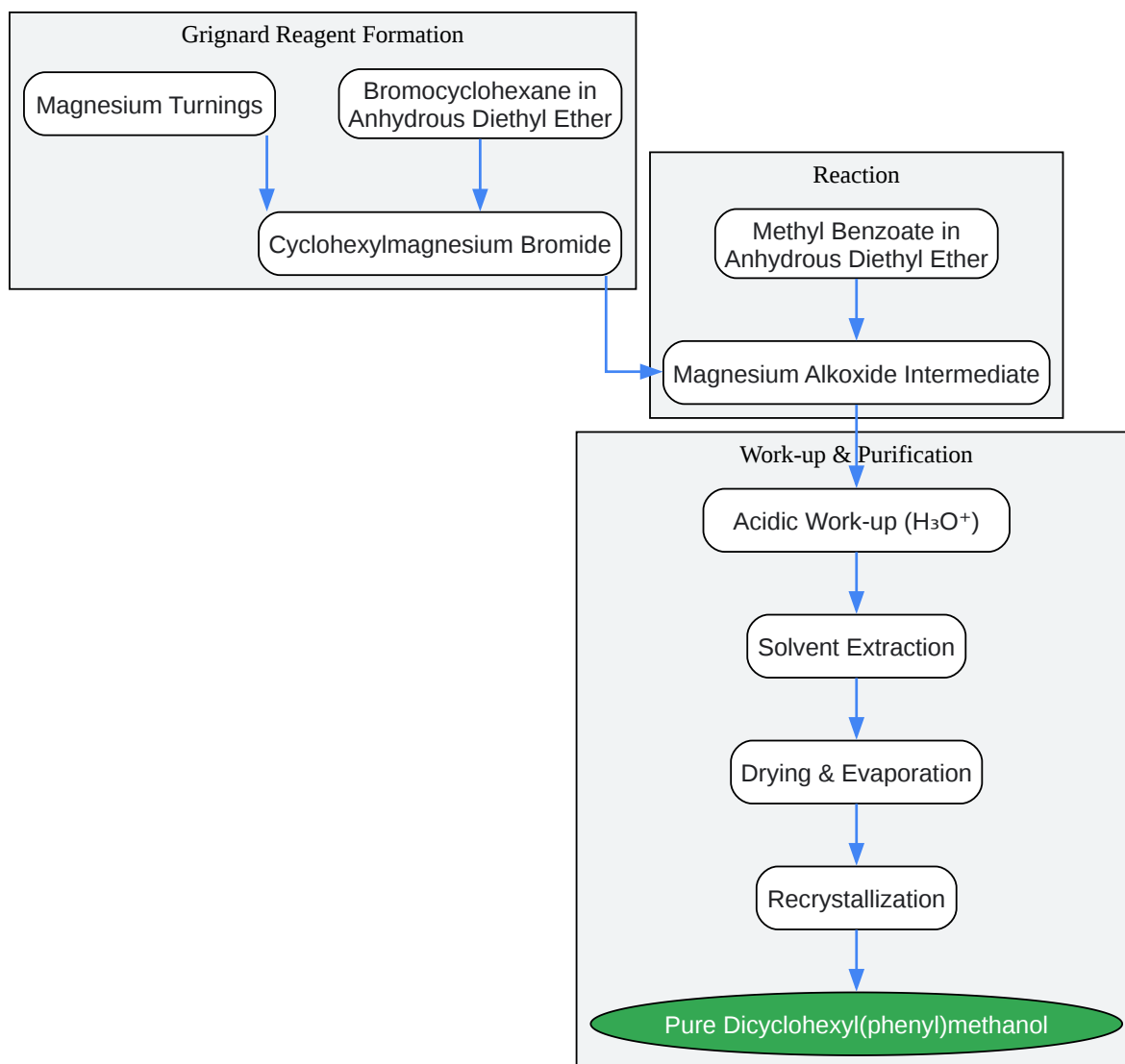
- Magnesium turnings
- Anhydrous diethyl ether
- Bromocyclohexane

- Methyl benzoate
- 10% Sulfuric acid (aqueous)
- Saturated sodium bicarbonate solution (aqueous)
- Brine (saturated aqueous sodium chloride)
- Anhydrous magnesium sulfate
- Hexanes

Procedure:

- Preparation of the Grignard Reagent:
 - All glassware must be oven-dried and assembled while hot under an inert atmosphere (e.g., nitrogen or argon).
 - In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings (2.2 equivalents).
 - Add anhydrous diethyl ether to cover the magnesium.
 - Dissolve bromocyclohexane (2.2 equivalents) in anhydrous diethyl ether and add it to the dropping funnel.
 - Add a small portion of the bromocyclohexane solution to the magnesium. The reaction should initiate, as evidenced by bubbling and a gentle reflux. If the reaction does not start, gently warm the flask.
 - Once the reaction has started, add the remaining bromocyclohexane solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Methyl Benzoate:

- Dissolve methyl benzoate (1.0 equivalent) in anhydrous diethyl ether and add it to the dropping funnel.
- Cool the Grignard reagent solution in an ice bath.
- Add the methyl benzoate solution dropwise to the stirred Grignard reagent. An exothermic reaction will occur, and a precipitate may form. Control the rate of addition to maintain a gentle reflux.
- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1-2 hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly and carefully quench it by the dropwise addition of 10% sulfuric acid. This will hydrolyze the magnesium alkoxide and dissolve the magnesium salts.
 - Transfer the mixture to a separatory funnel. Separate the aqueous and organic layers.
 - Extract the aqueous layer with two portions of diethyl ether.
 - Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution, water, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
 - Purify the crude dicyclohexyl(phenyl)methanol by recrystallization from a suitable solvent such as hexanes.



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Caption: Workflow for the synthesis of dicyclohexyl(phenyl)methanol.

Analytical Characterization

The structure and purity of the synthesized dicyclohexyl(phenyl)methanol can be confirmed using various spectroscopic techniques. The following tables summarize the expected data based on the analysis of structurally similar compounds.

Table 2: Predicted ^1H NMR Spectroscopic Data (400 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.45 - 7.20	m	5H	Aromatic protons (C_6H_5)
2.10	s	1H	Hydroxyl proton (-OH)
1.90 - 1.00	m	22H	Cyclohexyl protons (2 x C_6H_{11})

Table 3: Predicted ^{13}C NMR Spectroscopic Data (100 MHz, CDCl_3)

Chemical Shift (δ) ppm	Assignment
145.0	Aromatic C (quaternary)
128.5	Aromatic CH
127.0	Aromatic CH
126.5	Aromatic CH
80.0	Carbinol C (quaternary)
45.0 - 25.0	Cyclohexyl CH and CH_2

Table 4: Expected IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Assignment
~3500 (broad)	O-H stretch
3100 - 3000	Aromatic C-H stretch
2930, 2850	Aliphatic C-H stretch
~1600, ~1450	Aromatic C=C stretch
~1050	C-O stretch

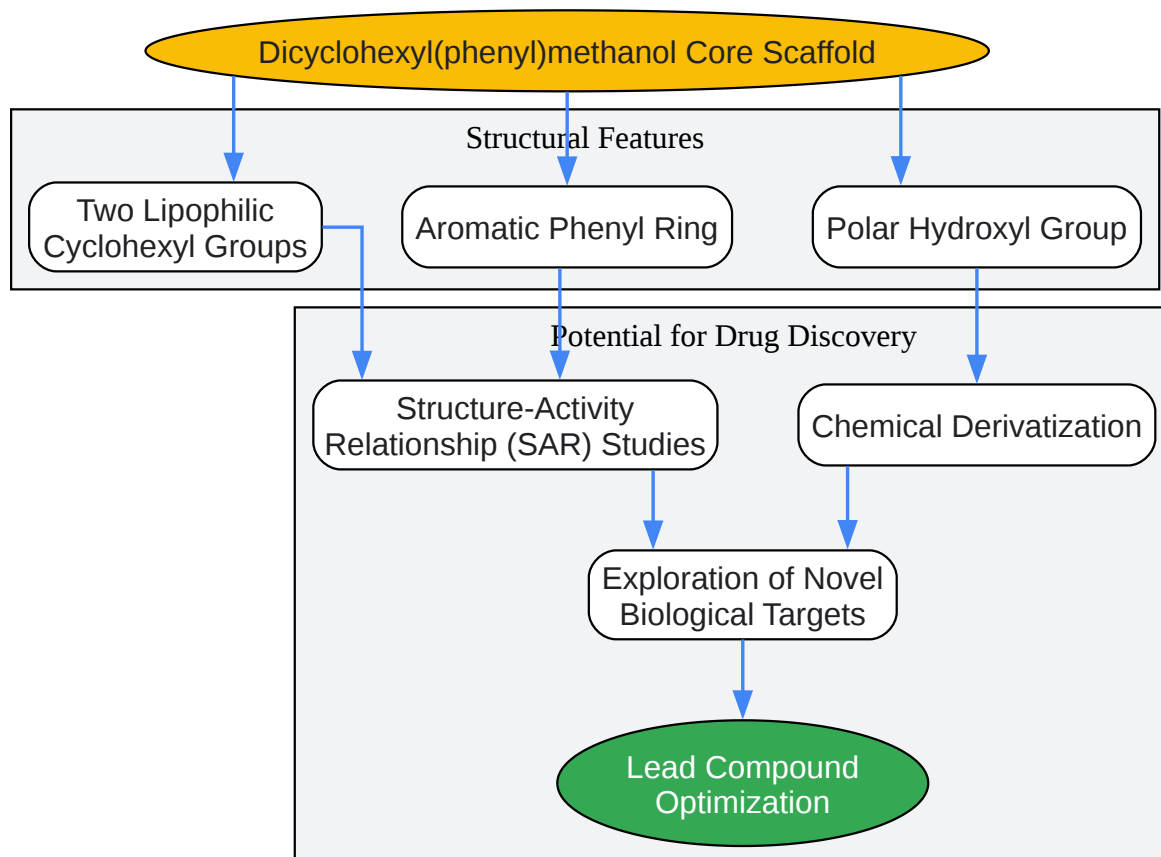
Table 5: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Interpretation
272	[M] ⁺ (Molecular ion)
254	[M - H ₂ O] ⁺
189	[M - C ₆ H ₁₁] ⁺
105	[C ₆ H ₅ CO] ⁺
83	[C ₆ H ₁₁] ⁺
77	[C ₆ H ₅] ⁺

Applications in Drug Development

While dicyclohexyl(phenyl)methanol is primarily used in organic synthesis^[2], its structural motifs are of interest in medicinal chemistry. The combination of bulky, lipophilic cyclohexyl groups and an aromatic phenyl ring attached to a polar hydroxyl group provides a scaffold that can be explored for various biological targets.

Derivatives of structurally related compounds, such as phenyl-[hydroxycyclohexyl] cycloalkyl-carboxamides, have been investigated as activators of mitofusin, a protein involved in mitochondrial fusion. Deficiencies in mitochondrial fusion are implicated in some neurodegenerative diseases. This suggests that dicyclohexyl(phenyl)methanol could serve as a starting material for the synthesis of novel compounds with potential therapeutic applications.



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Caption: Logical relationship for medicinal chemistry exploration.

Safety Information

Dicyclohexyl(phenyl)methanol is classified as causing serious eye irritation and may cause long-lasting harmful effects to aquatic life^[1]. Standard laboratory safety precautions, including the use of personal protective equipment (safety glasses, gloves, and a lab coat), should be followed when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

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References

- 1. Dicyclohexyl-phenyl-methanol | C₁₉H₂₈O | CID 275163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dicyclohexyl Phenyl Methanol | 87839-87-0 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
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